

An In-depth Technical Guide to Juniper Camphor (CAS: 473-04-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Juniper camphor*

Cat. No.: *B15593024*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Juniper camphor, a sesquiterpenoid alcohol, is a naturally occurring bicyclic organic compound found as a constituent in the essential oils of various aromatic plants. Unlike the more ubiquitous monoterpene camphor derived from *Cinnamomum camphora*, **juniper camphor** possesses a more complex C15 skeleton. Its formal IUPAC designation is (+)-(1R,4aR,8aR)-1,4a-dimethyl-7-propan-2-ylidene-decahydronaphthalen-1-ol. This document provides a comprehensive overview of its chemical identity, physicochemical properties, and known biological activities, alongside technical protocols for its isolation and analysis. While specific research on **juniper camphor** as an isolated compound is limited, this guide draws upon data from the analysis of essential oils containing it and related terpenoid compounds to provide a thorough technical profile.

Chemical and Physical Data

The fundamental identifiers and physicochemical properties of **juniper camphor** are summarized below for quick reference.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	(+)-(1R,4aR,8aR)-1,4a-dimethyl-7-propan-2-ylidene-decahydronaphthalen-1-ol
CAS Number	473-04-1[1][2]
Molecular Formula	C ₁₅ H ₂₆ O[1]
Molecular Weight	222.37 g/mol [1]
Synonyms	(+)-Juniper Camphor, Eudesm-7(11)-en-4-ol, Selin-7(11)-en-4-ol

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Colorless crystalline solid	[1]
Melting Point	165-166.5 °C	[1]
Boiling Point	301.4 ± 21.0 °C (Predicted)	[1]
Density	0.964 ± 0.06 g/cm ³ (Predicted)	[1]
LogP	4.06 (Predicted)	[1]
Solubility	Insoluble in water; Soluble in organic solvents	[1]

Experimental Protocols

Detailed experimental data specifically for the isolation and synthesis of pure **juniper camphor** are not extensively published. However, based on standard phytochemical practices for sesquiterpenoids, the following protocols can be applied.

Isolation of Juniper Camphor from Plant Material

Juniper camphor is a component of the essential oil of various *Juniperus* species. The following protocol describes a general workflow for its extraction and isolation.

3.1.1 Steam Distillation for Essential Oil Extraction

- **Plant Material Preparation:** Obtain fresh or dried aerial parts (leaves, berries) of a suitable *Juniperus* species. The material should be coarsely ground to increase the surface area for efficient extraction.
- **Apparatus Setup:** Place approximately 500 g of the ground plant material into a 5 L round-bottom flask, part of a Clevenger-type apparatus. Add distilled water until the plant material is fully submerged.
- **Distillation:** Heat the flask to boiling. The steam and volatile oils will rise, condense, and be collected in the Clevenger trap. Continue the distillation process for 3-4 hours.
- **Oil Separation:** The essential oil, being less dense than water, will form a layer on top of the hydrosol in the collection tube. Carefully separate the oil layer.
- **Drying:** Dry the collected essential oil over anhydrous sodium sulfate (Na_2SO_4) to remove residual water. Store the oil in a sealed, amber vial at 4°C.

3.1.2 Chromatographic Purification

- **Column Preparation:** Prepare a silica gel (60-120 mesh) column using a non-polar solvent such as n-hexane as the slurry.
- **Sample Loading:** Dissolve the crude essential oil in a minimal amount of n-hexane and load it onto the top of the silica gel column.
- **Elution:** Begin elution with 100% n-hexane to elute non-polar hydrocarbons. Gradually increase the solvent polarity by introducing ethyl acetate into the mobile phase (e.g., gradients of 2%, 5%, 10%, 20% ethyl acetate in n-hexane).
- **Fraction Collection:** Collect fractions of the eluate and monitor the composition of each fraction using Thin Layer Chromatography (TLC).
- **Identification:** Pool fractions containing the compound of interest (identified by comparison with a standard or by subsequent analysis) and evaporate the solvent under reduced pressure to yield purified **juniper camphor**.

Analytical Characterization

3.2.1 Gas Chromatography-Mass Spectrometry (GC-MS)

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium, at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program: Start at a low temperature (e.g., 60°C) and ramp up to a high temperature (e.g., 240°C) at a rate of 3-5°C/min.
- Ionization: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 500.
- Identification: The mass spectrum of **juniper camphor** would be expected to show a molecular ion peak (M^+) at m/z 222. Characteristic fragmentation patterns for cyclic alcohols include the loss of a water molecule (M-18) and cleavage of the ring structure.

Biological Activity and Potential Signaling Pathways

While **juniper camphor** itself has not been the subject of extensive biological investigation, the essential oils from which it is derived exhibit a range of activities. Furthermore, studies on the structurally related monoterpene camphor provide insights into potential mechanisms of action.

Table 3: Reported Biological Activities of Juniperus Essential Oils

Activity	Description	Quantitative Data Example (for Essential Oil)	Reference
Antimicrobial	Juniperus procera essential oil showed significant antibacterial activity against both Gram-positive and Gram-negative bacteria.	Inhibition zones of 24.0 to 30.5 mm.	[3][4]
Antifungal	Essential oils from juniper berries have demonstrated strong antifungal activity against various molds.	MIC values for J. sabina EO against molds ranged from 70.32 to 468.75 mg/L.	
Anti-inflammatory	Flavonoids and other compounds in Juniperus species have shown anti-inflammatory effects in animal models.	J. sabina total flavonoids (500 mg/kg) significantly reduced carrageenin-induced paw edema.	[5]
Analgesic	Camphor (a related terpenoid) has been shown to produce anti-hyperalgesic effects in neuropathic pain models.	Camphor (50mg/kg) significantly reduced flinching and licking time in formalin- and AITC-induced pain models.	[6]
Insecticidal	J. procera essential oil demonstrated concentration-dependent mortality against the aphid Aphis craccivora.	LC ₅₀ value of 2552.41 ppm.	[3]

Potential Signaling Pathway: TRP Channel Modulation

A plausible mechanism for the reported analgesic and anti-inflammatory effects of terpenoids like **juniper camphor** involves the modulation of Transient Receptor Potential (TRP) channels. Studies on the common camphor have shown that it can act as an agonist for the TRPA1 channel.[6]

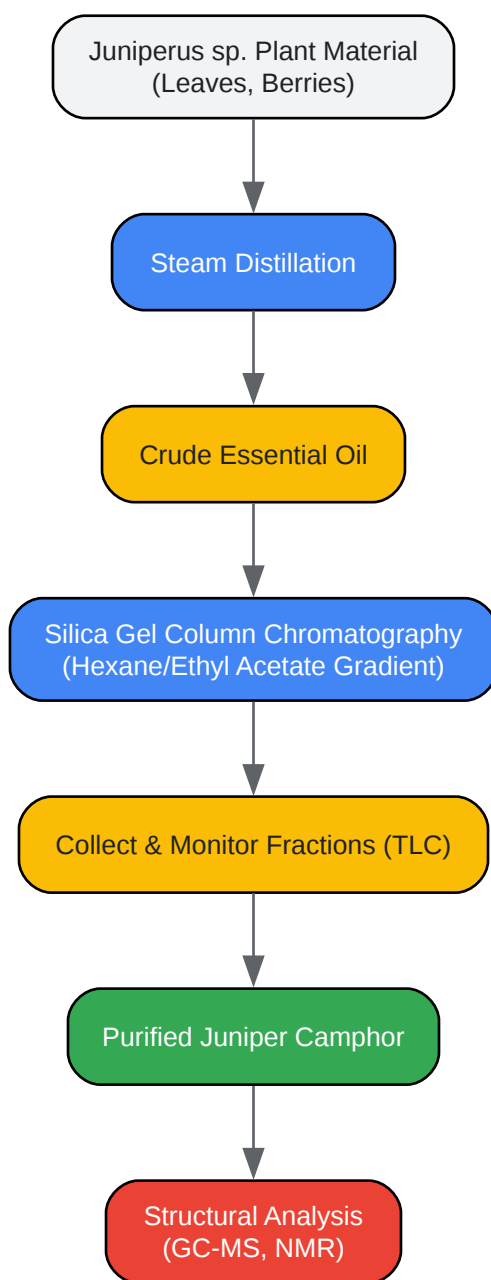
Proposed Mechanism:

- **Activation:** Camphor binds to and activates the TRPA1 ion channel located on the membrane of sensory neurons.
- **Nociception:** This activation leads to an influx of cations (like Ca^{2+}), depolarization of the neuron, and the sensation of pain or irritation.
- **Desensitization:** Prolonged or repeated application leads to the desensitization of the channel, making the neuron less responsive to painful stimuli. This desensitization is a key component of its analgesic effect.

This interaction with TRP channels represents a promising area of investigation for understanding the bioactivity of **juniper camphor** specifically.

Visualizations

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for Isolation and Characterization of **Juniper Camphor**.

Illustrative Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Postulated Mechanism of Action via TRPA1 Channel Modulation.

Conclusion

Juniper camphor (CAS: 473-04-1) is a distinct sesquiterpenoid with defined chemical and physical properties. While it is a known component of several plant essential oils, research focusing on the isolated compound is still emerging. The biological activities reported for Juniperus essential oils, such as antimicrobial and anti-inflammatory effects, suggest a therapeutic potential for their constituents, including **juniper camphor**. Future research should focus on the specific bioactivity and mechanisms of action of the purified compound to validate its potential use in drug development. The protocols and data presented in this guide provide a foundational resource for scientists and researchers to further explore this promising natural product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. juniper camphor, 473-04-1 [thegoodscentcompany.com]
- 3. aimspress.com [aimspress.com]
- 4. researchgate.net [researchgate.net]
- 5. Evaluation on Analgesic and Anti-Inflammatory Activities of Total Flavonoids from Juniperus sabina - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Camphor Attenuates Hyperalgesia in Neuropathic Pain Models in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Juniper Camphor (CAS: 473-04-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15593024#juniper-camphor-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com